

SC144 Hydrochloride: A Technical Guide for Researchers

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Compound of Interest

Compound Name: SC144 hydrochloride

Cat. No.: B1530503

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CAS Number: 917497-70-2[1][2][3][4]

This technical guide provides an in-depth overview of **SC144 hydrochloride**, a first-in-class, orally active small-molecule inhibitor of glycoprotein 130 (gp130). This document is intended for researchers, scientists, and drug development professionals interested in the therapeutic potential and experimental application of this compound.

Core Concepts and Mechanism of Action

SC144 hydrochloride is a potent and selective inhibitor of gp130, a transmembrane protein crucial for the signal transduction of several key cytokines, most notably Interleukin-6 (IL-6). The IL-6/gp130/STAT3 signaling axis is a critical pathway implicated in the pathogenesis and progression of various cancers, particularly ovarian cancer.

The mechanism of action of **SC144 hydrochloride** involves direct binding to gp130. This interaction induces phosphorylation of gp130 at Serine 782 and subsequent deglycosylation of the receptor. These modifications abrogate the downstream phosphorylation and nuclear translocation of Signal Transducer and Activator of Transcription 3 (STAT3). By inhibiting the activation of STAT3, **SC144 hydrochloride** effectively suppresses the expression of STAT3-regulated genes that are critical for tumor cell proliferation, survival, angiogenesis, and invasion.[5][6][7]

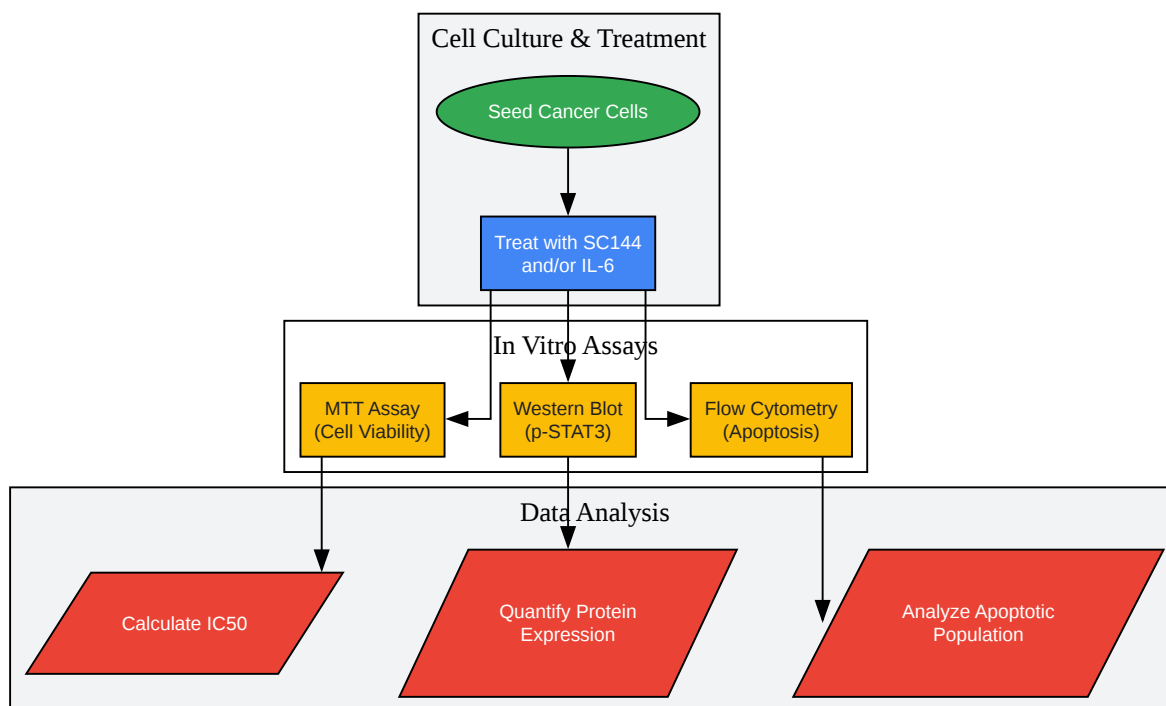
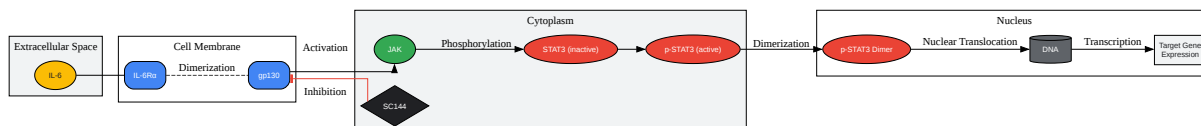
Quantitative Data

The following table summarizes the in vitro efficacy of **SC144 hydrochloride** across various human cancer cell lines.

Cell Line	Cancer Type	IC50 (μM)	Reference
OVCAR-8	Ovarian Cancer	0.72	[5]
OVCAR-5	Ovarian Cancer	0.49	[5]
OVCAR-3	Ovarian Cancer	0.95	[5]
HT-29	Colorectal Cancer	0.9	[8]
HCT116	Colorectal Cancer	0.6	[8]
LNCaP	Prostate Cancer	0.4	[8]

Signaling Pathway

The diagram below illustrates the signaling pathway inhibited by **SC144 hydrochloride**.



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